

# Cetoniacytone B: A Technical Guide to a Novel C7N Aminocyclitol

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## Compound of Interest

Compound Name: Cetoniacytone B

Cat. No.: B1251207

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## Introduction

**Cetoniacytone B** is a fascinating and novel natural product belonging to the C7N aminocyclitol family.[1] Discovered alongside its acetylated counterpart, Cetoniacytone A, it is produced by an endosymbiotic Actinomyces species, strain Lu 9419, which was isolated from the intestines of the rose chafer beetle, Cetonia aurata.[2][3][4] The unique chemical architecture of the cetoniacytones, particularly the placement of the amino group at the C-2 position, distinguishes them from other members of the C7N aminocyclitol class, such as validamycin A.[3][4]

While Cetoniacytone A has demonstrated significant cytotoxic activity against human tumor cell lines, **Cetoniacytone B**, its deacetylated precursor, represents a key molecule for understanding the structure-activity relationships within this compound class.[5] This technical guide provides a comprehensive overview of **Cetoniacytone B**, including its biosynthesis, chemical properties, and the biological activity of its closely related analogue, Cetoniacytone A. This document is intended to serve as a resource for researchers in natural product chemistry, oncology, and drug development.

## Chemical Structure and Properties

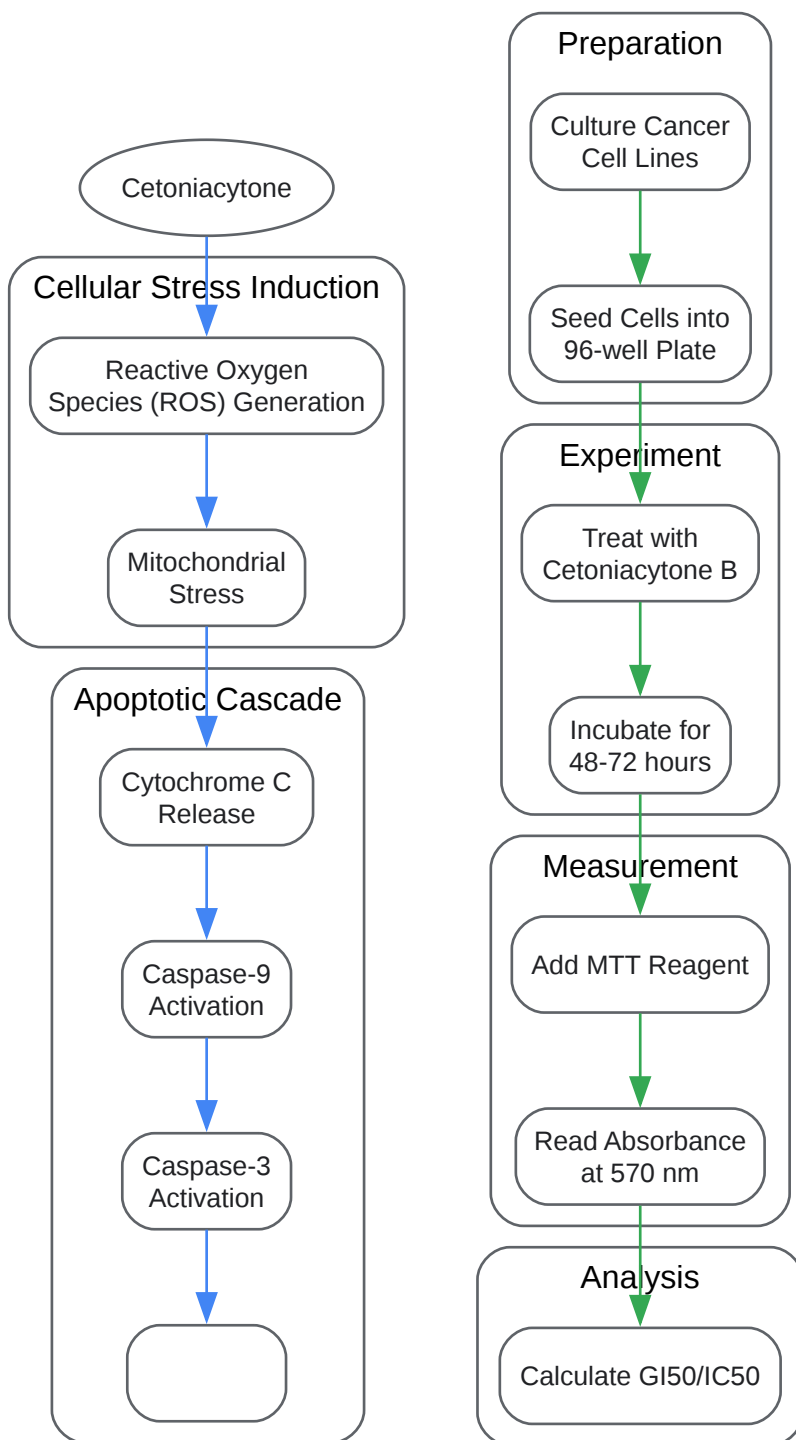
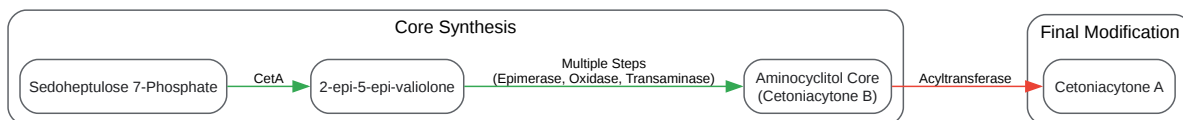
**Cetoniacytone B** is the deacetylated form of Cetoniacytone A.[3] The core of its structure is a C7N aminocyclitol moiety. The chemical structures of both Cetoniacytone A and B are presented below for comparison.

Table 1: Chemical Properties of Cetoniacytone A and B

Compound	Molecular Formula	Molecular Weight (Da)	Key Structural Feature
Cetoniacytone A	C <sub>9</sub> H <sub>11</sub> NO <sub>5</sub>	213.19	Acetylated amino group at C-2
Cetoniacytone B	C <sub>7</sub> H <sub>9</sub> NO <sub>4</sub>	171.15	Free amino group at C-2

## Biosynthesis of Cetoniacytone A and B

The biosynthetic pathway of the cetoniacytones has been elucidated through the identification and characterization of the 'cet' gene cluster.[3][6] The biosynthesis begins with sedoheptulose 7-phosphate, a key intermediate in the pentose phosphate pathway.[2][1][3] A 2-epi-5-epi-valiolone synthase, CetA, catalyzes the cyclization of sedoheptulose 7-phosphate to form 2-epi-5-epi-valiolone, a common precursor in the biosynthesis of many C<sub>7</sub>N aminocyclitols.[3][7] Subsequent enzymatic steps, including epimerization, oxidation, and transamination, lead to the formation of the aminocyclitol core. The final step in the formation of Cetoniacytone A is the acetylation of the amino group of **Cetoniacytone B**, a reaction that is catalyzed by an acyltransferase.[3] The co-production of both A and B suggests that this acetylation may not be fully efficient, or that **Cetoniacytone B** itself may have a physiological role.[3]



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